Preparation of Negsehisandrin G stock solutions

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Compound of Interest

Compound Name:	*Negsehisandrin G*
CAS No.:	*1023744-69-5*
Cat. No.:	*B161695*

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Application Note: Preparation and Handling of Neglschisandrin G Stock Solutions

Abstract & Introduction

Neglschisandrin G is a bioactive dibenzocyclooctadiene lignan isolated from the stems of Schisandra neglecta (Schisandraceae). Members of this class (Neglschisandrins A–F) have demonstrated significant pharmacological potential, including anti-HIV activity, cytotoxicity against human tumor cell lines (HCT-8, A549), and anti-lipid peroxidation effects.

This guide provides a standardized protocol for the preparation, storage, and handling of Neglschisandrin G stock solutions. Given the lipophilic nature of dibenzocyclooctadiene lignans, improper solubilization often leads to "silent precipitation" in aqueous media, resulting in erratic biological data. This protocol utilizes Dimethyl Sulfoxide (DMSO) as the primary vehicle to ensure complete solubilization and long-term stability.

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*Note on Nomenclature: The user query specified "**Negsehisandrin G**". Based on phytochemical literature regarding Schisandra neglecta, the correct nomenclature is Neglschisandrin (e.g., Neglschisandrin A-F). This guide assumes the target compound is Neglschisandrin G.*

Physicochemical Profile & Solubility Logic

Before initiating the protocol, the researcher must understand the solubility parameters to prevent compound loss.

Property	Description	Implication for Protocol
Chemical Class	Dibenzocyclooctadiene Lignan	Highly Lipophilic (Hydrophobic).
Solubility (Primary)	DMSO, Acetone, Methanol	DMSO is the preferred stock solvent due to low volatility and high solubilizing power (>20 mg/mL).
Solubility (Aqueous)	Negligible (< 1 µg/mL)	Critical Risk: Direct dilution into media causes rapid precipitation. Intermediate dilution steps are required.
Stability	Light & Oxidant Sensitive	Must be stored in amber vials; avoid repeated freeze-thaw cycles.
Filter Compatibility	Hydrophobic	Use PTFE or Nylon filters. Do NOT use Cellulose Acetate (CA), as lignans bind to the membrane.

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Protocol: Preparation of Master Stock Solution (10 mM)

Objective: Prepare a 10 mM Master Stock in anhydrous DMSO.

Reagents & Equipment

- Compound: Neglschisandrin G (Solid powder).
- Solvent: DMSO (Dimethyl Sulfoxide), Anhydrous, Cell Culture Grade (≥99.9%).
- Vials: Amber glass vials (borosilicate) with PTFE-lined caps.
- Filtration: 0.22 µm PTFE syringe filter (optional, for sterilization).

Step-by-Step Methodology

- Data Verification:
  - Locate the Molecular Weight (MW) on the specific Certificate of Analysis (CoA) for your batch.
  - Example Calculation: If MW = 416.5 g/mol (hypothetical for this class), then 4.165 mg is required for 1 mL of 10 mM solution.
- Weighing (Static Control):
  - Lignans are often static-prone powders. Use an anti-static gun if available.
  - Weigh approximately 1–5 mg of Neglschisandrin G into a sterile amber glass vial. Record the exact mass (

    in mg).
- Volume Calculation:
  - Calculate the volume of DMSO (

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) required to achieve the target concentration (

= 10 mM).

- Formula:

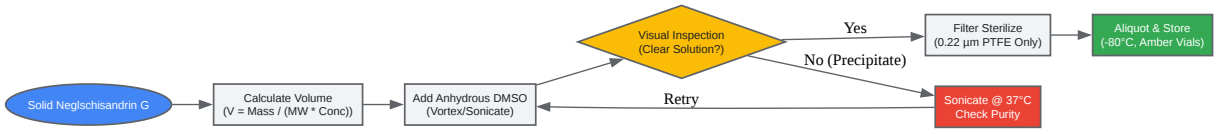
- Solubilization:
  - Add the calculated volume of DMSO to the vial.
  - Vortex vigorously for 30 seconds.
  - Observation: The solution should be optically clear. If particles persist, sonicate in a water bath at 37°C for 5 minutes.
- Sterilization (Optional but Recommended):
  - If the downstream application is cell culture, filter the stock through a 0.22 µm PTFE filter into a fresh sterile amber vial.
  - Warning: Pre-wet the filter with pure DMSO to minimize volume loss.
- Aliquoting:
  - Divide the Master Stock into small aliquots (e.g., 20–50 µL) to prevent freeze-thaw degradation.
  - Storage: Store at -80°C (6 months) or -20°C (1 month).

Visualization: Workflow & Decision Logic

Figure 1: Preparation Workflow

This diagram outlines the critical decision points in the preparation process.

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Caption: Workflow for the preparation of Neglschisandrin G Master Stock, highlighting the critical visual inspection step.

Protocol: Preparation of Working Solutions (Aqueous Dilution)

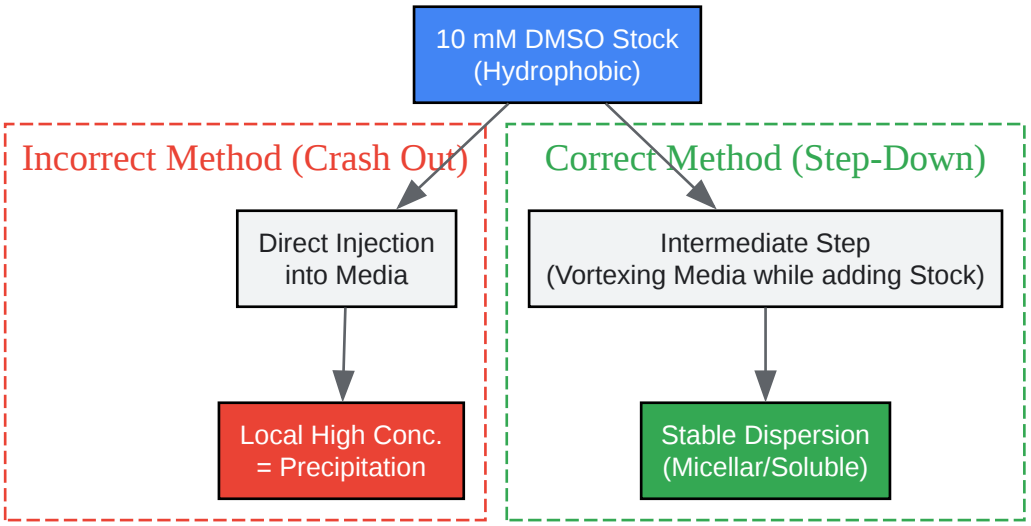
The Challenge: Direct addition of high-concentration DMSO stock to cell media often causes local precipitation (the "crash out" effect) due to the sudden polarity shift.

The "Intermediate Dilution" Method

- Thaw: Thaw one aliquot of Master Stock (10 mM) at room temperature. Vortex briefly.
- Intermediate Stock (100x):
  - Prepare a 100 µM intermediate solution by diluting the Master Stock 1:100 in media or buffer.
  - Better Practice: Dilute 1:100 in PBS + 0.5% Tween-80 or pure media, adding the DMSO stock dropwise while vortexing the media.
- Final Dilution (1x):
  - Dilute the Intermediate Stock into the final assay volume to reach the desired concentration (e.g., 1 µM).
  - Final DMSO Concentration: Ensure final DMSO is < 0.5% (v/v) to avoid solvent toxicity.

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Figure 2: Solubility & Precipitation Logic



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Caption: Comparison of direct dilution vs. intermediate dilution to prevent lignan precipitation in aqueous media.

Quality Control (QC)

To ensure the integrity of the stock solution, perform the following checks:

QC Test	Method	Acceptance Criteria
Visual Inspection	Invert vial against light source.	No visible crystals, turbidity, or floating particulates.
Concentration Verification	UV-Vis Spectrophotometry (Dilute 1:1000 in MeOH).	Absorbance matches theoretical (extinction coefficient) for dibenzocyclooctadiene lignans (~215-220 nm and ~250-280 nm).
Evaporation Check	Mark liquid level on vial before freezing.	Liquid level remains constant upon thawing (ensures cap seal integrity).

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